An In-depth Technical Guide to the Physical Properties of Barium Bromide Dihydrate

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Compound of Interest

Compound Name: *BARIUM BROMIDE DIHYDRATE*

Cat. No.: *B7799411*

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Authored by a Senior Application Scientist

This guide provides a comprehensive overview of the essential physical properties of **barium bromide dihydrate** ($BaBr_2 \cdot 2H_2O$), a compound of interest in various scientific and industrial applications. This document moves beyond a simple recitation of data points to offer insights into the experimental methodologies used to determine these properties, ensuring a deeper understanding for researchers and professionals in the field.

Core Physicochemical Characteristics

Barium bromide dihydrate is a white crystalline solid that is hygroscopic in nature.[1] It is the dihydrate form of barium bromide, meaning each formula unit of barium bromide is associated with two water molecules. A summary of its key physical properties is presented in Table 1.

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Property	Value	Source(s)
Chemical Formula	$BaBr_2 \cdot 2H_2O$	[1]
Molar Mass	333.17 g/mol	[2][3]
Appearance	White crystalline solid/powder	[4][5][6]
Density	3.58 g/cm³	[1][5]
Melting Point	Decomposes	[4]
Boiling Point	Decomposes	[7]
Solubility in Water	92.2 g/100 mL (at 0 °C for anhydrous)	[1][5]
Solubility in Other Solvents	Soluble in methanol; insoluble in ethanol, acetone, and dioxane.	[7]

Table 1: Key Physicochemical Properties of **Barium Bromide Dihydrate**

The high solubility of **barium bromide dihydrate** in water is a critical property, influencing its applications in aqueous solutions.[1][5] Its insolubility in common organic solvents like ethanol and acetone is also an important consideration for purification and reaction chemistry.[7]

Synthesis of Barium Bromide Dihydrate

The synthesis of **barium bromide dihydrate** is typically achieved through the neutralization reaction of barium carbonate with hydrobromic acid.[1][4] This reaction proceeds with the evolution of carbon dioxide gas, as illustrated in the following equation:

$$BaCO_3(s) + 2HBr(aq) \rightarrow BaBr_2(aq) + H_2O(l) + CO_2(g)$$

Experimental Protocol: Synthesis of Barium Bromide Dihydrate

The following is a generalized, yet detailed, protocol for the laboratory synthesis of **barium bromide dihydrate**.

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Caption: Experimental workflow for the synthesis of **barium bromide dihydrate**.

Step-by-Step Methodology:

- Reaction Setup: In a well-ventilated fume hood, place a known quantity of high-purity barium carbonate powder into a beaker.
- Acid Addition: Slowly and carefully add a stoichiometric amount of hydrobromic acid (typically 48% aqueous solution) to the barium carbonate with constant stirring. The addition should be dropwise to control the effervescence of carbon dioxide.
- Completion of Reaction: Continue stirring until the evolution of carbon dioxide gas ceases, indicating the complete consumption of barium carbonate.
- Filtration: Filter the resulting barium bromide solution through a fine filter paper to remove any unreacted barium carbonate or other insoluble impurities.
- Crystallization: Gently heat the clear filtrate to evaporate some of the water and concentrate the solution. Avoid boiling to prevent the formation of anhydrous barium bromide.
- Cooling and Precipitation: Allow the concentrated solution to cool slowly to room temperature. As the solution cools, the solubility of **barium bromide dihydrate** decreases, leading to the formation of white crystals.
- Isolation and Washing: Isolate the crystals by vacuum filtration. Wash the crystals with a small amount of cold deionized water to remove any soluble impurities.
- Drying: Dry the purified crystals in a desiccator over a suitable drying agent (e.g., anhydrous calcium chloride) to obtain the final product.

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Crystal Structure and X-ray Diffraction Analysis

The crystal structure of **barium bromide dihydrate** has been determined by X-ray diffraction. It crystallizes in the monoclinic space group C2/c. The unit cell parameters are a = 10.449 Å, b = 7.204 Å, c = 8.385 Å, and β = 113.49°. The structure consists of columns of $[Ba(H_2O)_2]^{2+}$ cations running along the c-axis, which are situated between buckled layers of bromide anions. The barium ion is coordinated by water molecules and bromide ions. The Ba-Br distances are in the range of 3.41 Å to 3.52 Å, and the Ba-H_2O distances are 2.82 Å and 3.00 Å.

Experimental Protocol: X-ray Diffraction (XRD) for Crystal Structure Determination

The determination of the crystal structure of **barium bromide dihydrate** involves single-crystal or powder X-ray diffraction.



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Caption: Workflow for determining the crystal structure of **barium bromide dihydrate** using X-ray diffraction.

Step-by-Step Methodology:

- Sample Preparation: For powder XRD, a small amount of **barium bromide dihydrate** is finely ground to ensure random orientation of the crystallites. For single-crystal XRD, a suitable single crystal is carefully selected and mounted on a goniometer head.
- Data Collection: The prepared sample is placed in an X-ray diffractometer. A monochromatic X-ray beam is directed at the sample, and the diffracted X-rays are detected as a function of the scattering angle (2θ).

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- Data Processing: The raw diffraction data is processed to obtain a diffraction pattern, which is a plot of intensity versus 2θ.

- Structure Determination: The positions and intensities of the diffraction peaks are used to determine the unit cell parameters, space group, and the arrangement of atoms within the crystal lattice. This is typically done using specialized crystallographic software.

Thermal Properties and Stability

Barium bromide dihydrate is thermally unstable and loses its water of hydration upon heating. Heating the dihydrate to 120 °C results in the formation of the anhydrous salt.[1] The thermal decomposition process can be effectively studied using thermogravimetric analysis (TGA) and differential scanning calorimetry (DSC).

While specific TGA/DSC data for **barium bromide dihydrate** is not readily available in the cited literature, the behavior of the analogous compound, barium chloride dihydrate ($BaCl_2 \cdot 2H_2O$), provides a valuable model for understanding the expected thermal decomposition pathway. Barium chloride dihydrate also undergoes a two-step dehydration process. This suggests that **barium bromide dihydrate** likely loses its two water molecules in a stepwise manner.

Experimental Protocol: Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC)



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Caption: Experimental workflow for the thermal analysis of **barium bromide dihydrate** using TGA/DSC.

Step-by-Step Methodology:

- Sample Preparation: A small, accurately weighed sample of **barium bromide dihydrate** (typically 5-10 mg) is placed in an inert TGA/DSC pan (e.g., alumina or platinum).
- Instrument Setup: The sample pan and an empty reference pan are placed in the TGA/DSC instrument. The system is purged with an inert gas, such as nitrogen, to provide a controlled atmosphere.
- Thermal Program: The sample is heated at a constant rate (e.g., 10 °C/min) over a defined temperature range.
- Data Acquisition: The instrument continuously measures and records the sample's mass and the differential heat flow between the sample and the reference as a function of temperature.
- Data Analysis: The resulting TGA thermogram will show distinct steps corresponding to the loss of water molecules. The DSC thermogram will exhibit endothermic peaks at the temperatures where these dehydration events occur, with the area under the peaks being proportional to the enthalpy of dehydration.

Spectroscopic Properties

Vibrational spectroscopy, including Infrared (IR) and Raman spectroscopy, provides valuable information about the chemical bonding and molecular structure of **barium bromide dihydrate**, particularly the state of the water molecules within the crystal lattice.

Infrared (IR) Spectroscopy

While a specific IR spectrum for **barium bromide dihydrate** is not provided in the search results, the expected spectral features can be inferred from the general behavior of hydrated salts. The IR spectrum of a hydrated compound is characterized by vibrational modes of the water molecules. Key expected regions of interest include:

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- O-H Stretching Region (3000-3600 cm^{-1}): This region will exhibit broad absorption bands corresponding to the symmetric and asymmetric stretching vibrations of the water molecules. The broadening is due to hydrogen bonding within the crystal lattice.
- H-O-H Bending Region (~1600-1650 cm^{-1}): A sharp to moderately broad peak in this region is characteristic of the scissoring or bending mode of the water molecules.
- Librational Modes (below 1000 cm^{-1}): These modes, corresponding to the rocking, wagging, and twisting motions of the water molecules, are expected in the far-infrared region.

The positions and shapes of these bands can provide insights into the strength of the hydrogen bonds and the coordination environment of the water molecules.

Raman Spectroscopy

Similar to IR spectroscopy, Raman spectroscopy can probe the vibrational modes of **barium bromide dihydrate**. Raman spectra of hydrated metal halides often show distinct peaks corresponding to the vibrational modes of the water molecules. Analysis of the Raman shifts can provide complementary information to IR spectroscopy regarding the structure and bonding within the crystal.

Safety and Handling

Barium bromide dihydrate is a toxic compound and should be handled with appropriate safety precautions. It is harmful if swallowed or inhaled.[1] Personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn when handling this chemical. All work should be conducted in a well-ventilated area, preferably a fume hood.

Conclusion

This technical guide has provided a detailed examination of the key physical properties of **barium bromide dihydrate**. By integrating established data with insights into the experimental methodologies for their determination, this document serves as a valuable resource for researchers, scientists, and drug development professionals. A thorough understanding of these fundamental properties is crucial for the effective and safe utilization of this compound in various scientific and industrial endeavors.

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